

Technical Monograph: Geranyl Caproate (CAS 10032-02-7)

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Compound of Interest

Compound Name: Geranyl caproate

CAS No.: 10032-02-7

Cat. No.: B159425

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From Synthesis to Application: A Comprehensive Guide for Chemical Biology & Formulation

Executive Summary

Geranyl caproate (Geranyl hexanoate) is a monoterpene ester characterized by its lipophilic profile and distinct fruity-rosaceous olfactory signature.^[1] While historically entrenched in the flavor and fragrance (F&F) sectors, its utility is expanding into pharmaceutical formulation science. Its high hydrophobicity (LogP ~6.2) and structural compatibility with lipid bilayers make it a candidate of interest for transdermal permeation enhancement and as a lipophilic prodrug moiety for geraniol delivery.

This guide provides a rigorous technical breakdown of **Geranyl caproate**, moving beyond basic identification to cover enzymatic synthesis protocols, analytical validation via GC-MS, and its functional role in modern chemical applications.

Chemical Identity & Physicochemical Profile^{[1][2][3][4][5][6][7][8][9]}

Precise characterization is the bedrock of reproducible science. **Geranyl caproate** is an ester formed from the condensation of geraniol (a monoterpenoid alcohol) and hexanoic acid (caproic acid).

Table 1: Physicochemical Constants

Property	Value	Notes/Context
CAS Number	10032-02-7	Primary identifier
IUPAC Name	[(2E)-3,7-dimethylocta-2,6-dienyl] hexanoate	Defines stereochemistry (E-isomer)
Molecular Formula	C ₁₆ H ₂₈ O ₂	
Molecular Weight	252.39 g/mol	Relevant for molarity calculations
Appearance	Colorless to pale yellow liquid	
Density	0.890 – 0.896 g/mL (25°C)	Essential for volumetric dosing
Boiling Point	~240°C (at 760 mmHg)	High boiling point requires vacuum distillation for purification
LogP (Predicted)	~6.23	Indicates high lipophilicity; poor water solubility
Flash Point	> 93°C (Closed Cup)	Combustible; requires standard safety protocols
Solubility	Soluble in ethanol, paraffin oil; Insoluble in water	Suitable for lipid-based formulations

Synthesis & Production Methodologies

While traditional acid-catalyzed esterification is possible, it often yields byproducts and requires high temperatures that can degrade the terpene backbone. Enzymatic synthesis using immobilized lipases is the superior protocol for high-purity applications, offering mild conditions and high selectivity.

Protocol: Lipase-Catalyzed Esterification (Green Chemistry Route)

Objective: Synthesize high-purity **Geranyl caproate** using *Candida antarctica* Lipase B (CALB).

Reagents:

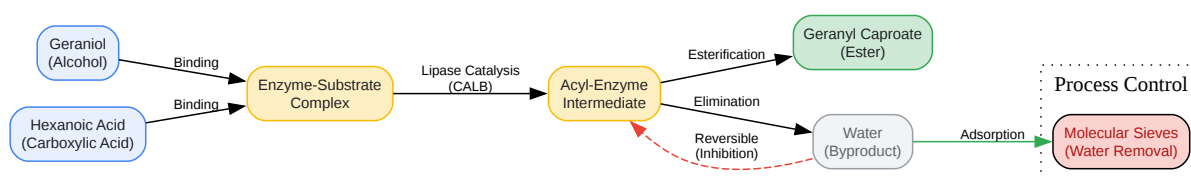
- Geraniol ($\geq 98\%$ purity)[2][3][4]
- Hexanoic acid ($\geq 99\%$ purity)
- Catalyst: Immobilized Lipase B from *Candida antarctica* (e.g., Novozym 435)
- Solvent: n-Hexane (or solvent-free for green metrics)
- Molecular Sieves ($3\text{\AA}$ or $4\text{\AA}$) for water removal

Workflow:

- Preparation: In a reaction vessel, mix Geraniol and Hexanoic acid in a 1:1 molar ratio.
 - Scientist's Note: A slight excess of the acid (1.1:1) can drive the reaction to completion, but 1:1 simplifies downstream purification.
- Solvent System: Dissolve reactants in n-Hexane to a concentration of 0.1–0.5 M.
 - Why? Non-polar solvents preserve the "lid-open" active conformation of lipases, maximizing catalytic activity.
- Catalyst Addition: Add immobilized lipase (10% w/w relative to total substrate mass).
- Water Control: Add activated molecular sieves (50 g/L) to the reaction mixture.
 - Critical Mechanism: Esterification is reversible. Removing water shifts the equilibrium toward the ester (Le Chatelier's principle).
- Incubation: Incubate at 40°C with orbital shaking (200 rpm) for 12–24 hours.

- **Termination & Recovery:** Filter out the immobilized enzyme and molecular sieves. The enzyme can often be washed and reused.
- **Purification:** Remove solvent via rotary evaporation. If necessary, purify the oil via vacuum distillation.

Visualization: Enzymatic Synthesis Pathway



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Figure 1: Mechanism of lipase-catalyzed synthesis of **Geranyl caproate**, highlighting the critical step of water removal to prevent reverse hydrolysis.

Analytical Characterization

Validating the identity and purity of **Geranyl caproate** is critical, particularly when distinguishing it from isomeric impurities like Neryl caproate (Z-isomer).

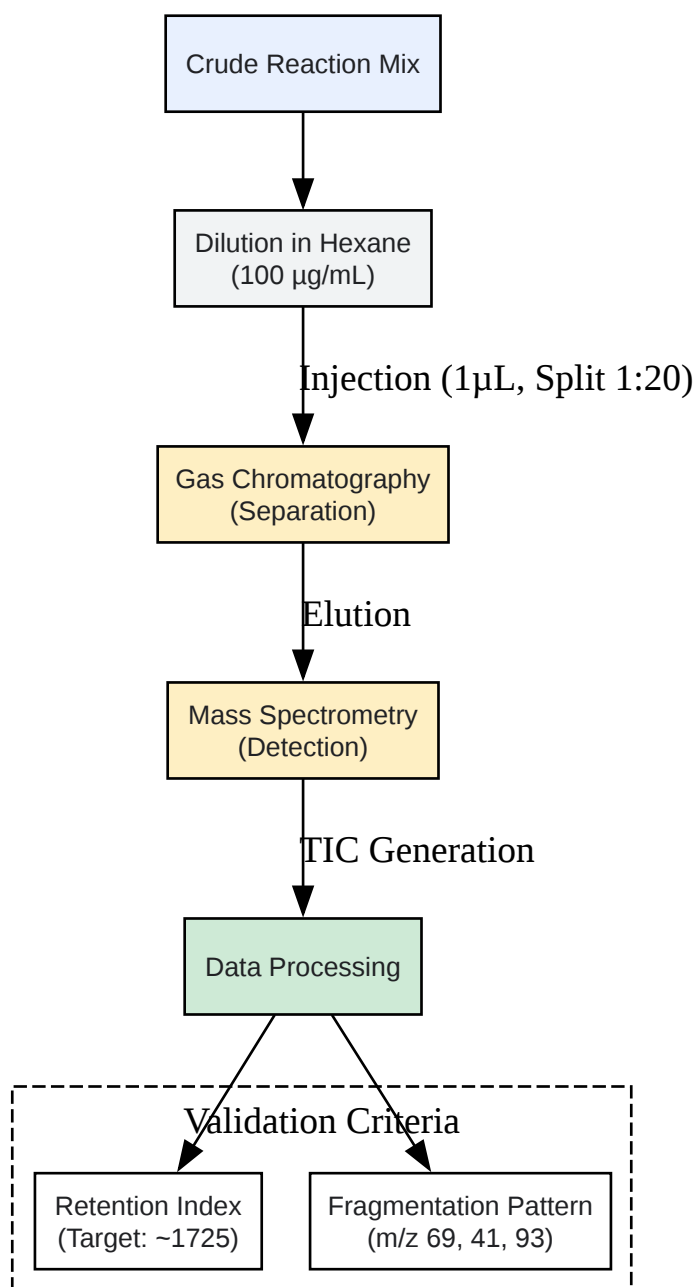
Protocol: GC-MS Identification

Instrumentation: Gas Chromatography coupled with Mass Spectrometry (e.g., Agilent 7890/5977).

- Column: HP-5MS or DB-5 (5% Phenyl-methylpolysiloxane), 30m x 0.25mm x 0.25µm.
 - Why? Non-polar columns separate terpenes effectively based on boiling point and polarity.
- Carrier Gas: Helium at 1 mL/min (constant flow).
- Temperature Program:

- Initial: 60°C (hold 2 min).
- Ramp: 3°C/min to 240°C.
- Final: 240°C (hold 5 min).
- MS Parameters: EI mode (70 eV), Scan range 40–400 m/z.
- Retention Index (RI):
 - Calculate using a C8-C20 alkane standard mix.
 - Target RI (DB-5): ~1725.
 - Note: Geranyl esters typically elute later than their Neryl counterparts due to the E-configuration linearity.

Visualization: Analytical Workflow



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Figure 2: Step-by-step analytical workflow for validating **Geranyl caproate** using GC-MS.

Applications: From Fragrance to Pharmacology[13] [14]

Flavor & Fragrance (Established)

Geranyl caproate is FEMA GRAS (FEMA No. 2515) approved.[\[2\]](#)

- Profile: Fruity, geranium-like, with distinct notes of pineapple and apple.
- Usage: Used in fruit flavors (berry, citrus) and floral perfume compositions to add "lift" and fruity top-notes.

Pharmaceutical & Bio-Medical (Emerging)

In drug development, **Geranyl caproate** is investigated not just as an excipient, but as a functional moiety.

- Permeation Enhancer: Terpenes are well-known skin permeation enhancers. The high lipophilicity of **Geranyl caproate** allows it to partition into the stratum corneum lipids, potentially disrupting the barrier structure reversibly to facilitate the transport of co-administered drugs.
- Antimicrobial Potential: Geraniol (the parent alcohol) exhibits significant antifungal and antibacterial activity.[\[1\]](#) The ester form (caproate) acts as a lipophilic "prodrug," which may be hydrolyzed by skin esterases to release active Geraniol locally.
- Lipid-Based Drug Delivery: Its solubility in oils makes it a suitable component for Self-Emulsifying Drug Delivery Systems (SEDDS), helping to solubilize poorly water-soluble APIs.

Safety & Regulatory Toxicology

Regulatory Status:

- FEMA: 2515 (GRAS)[\[2\]](#)[\[5\]](#)[\[6\]](#)
- JECFA: Evaluation year 1997, ADI "No safety concern at current levels of intake."[\[5\]](#)[\[7\]](#)
- IFRA: Regulated as a fragrance ingredient; generally considered safe but purity must be monitored for peroxides (common in terpenes).

Toxicological Summary:

- Acute Toxicity: Oral LD50 (Rat) > 5000 mg/kg.[\[8\]](#)

- Skin Irritation: Mild irritant at high concentrations.
- Sensitization: Low potential, though autoxidation products of terpenes can be sensitizing. Storage with antioxidants (e.g., BHT) is recommended.

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